

Application Note: A Visual Method for Urinary Protein Determination using Tetrabromophenol Blue

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Compound of Interest

Compound Name: *Tetrabromophenol blue*

Cat. No.: *B1205227*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

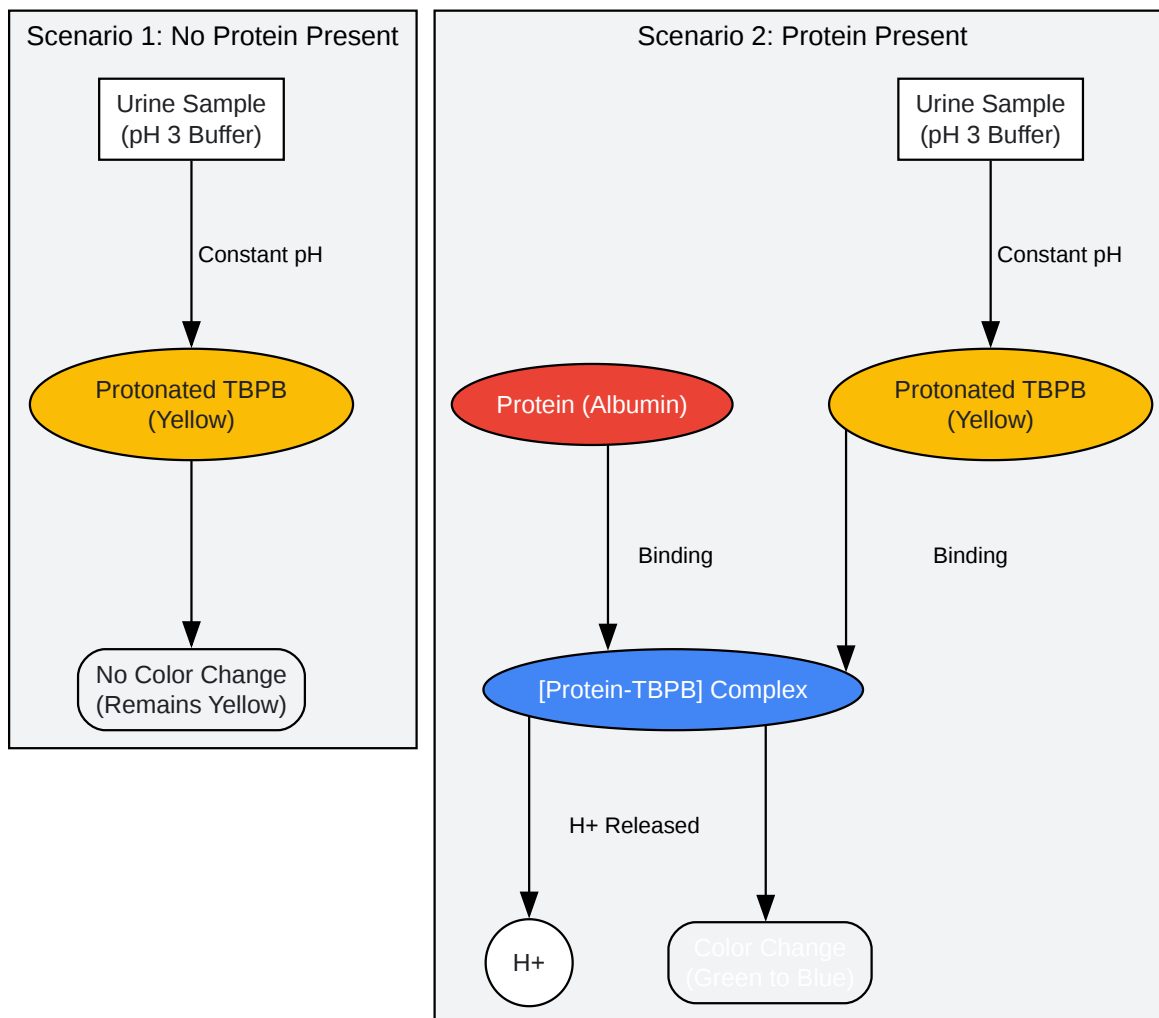
The determination of protein concentration in urine, or proteinuria, is a critical diagnostic marker for various renal diseases, including nephritis, nephrotic syndrome, and other disorders of the kidney and urinary tract.[1] The presence of excess protein, particularly albumin, in the urine can be an early indicator of kidney damage.[2] Rapid, simple, and cost-effective screening methods are essential for routine health assessments and for monitoring disease progression. This application note details a visual and semi-quantitative method for urinary protein determination using the pH indicator dye, **Tetrabromophenol blue** (TBPB). This method is based on the "protein error of indicators" phenomenon and is widely employed in urinalysis dipsticks for its speed and ease of use.[1][3][4]

Principle of the Method

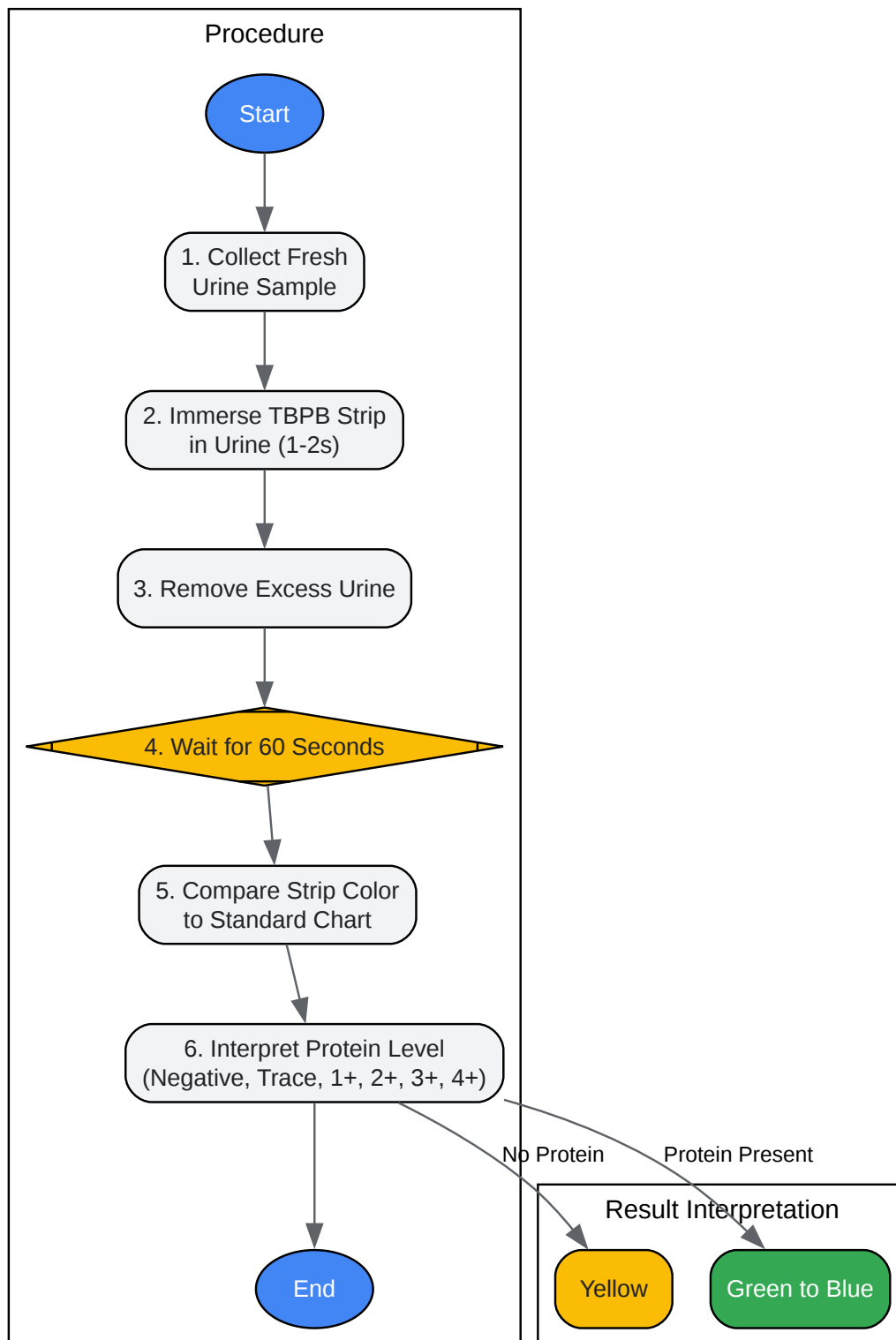
The TBPB assay operates on the principle known as the "protein error of indicators".[5][6] At a constant acidic pH (typically around 3.0-3.5), maintained by a citrate buffer, the TBPB indicator is in its yellow, protonated form.[3][6][7] In the presence of protein, primarily albumin, the anionic protein molecules attract and bind hydrogen ions from the indicator dye.[3][5][8] This causes a shift in the dye's pKa, leading to the release of protons from the TBPB molecule, which then transitions to its blue-green anionic form.[1][5] This color change occurs without any

actual change in the urine's pH, hence the term "protein error".^[5] The intensity of the color change from yellow to green and then to blue is proportional to the concentration of protein in the sample.^[7]

Principle of the TBPB 'Protein Error of Indicators' Method



Experimental Workflow for Visual Urinary Protein Assay

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References

- 1. EP1536233A1 - Method for protein determination, indicator for protein determination, and test piece for protein determination - Google Patents [patents.google.com]
- 2. Review: Detection and quantification of proteins in human urine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. What is Tetrabromophenol blue urine_Chemicalbook [chemicalbook.com]
- 4. A Pilot Study of Opportunistic Chronic Kidney Disease Screening in Primary Care Using a Clinical Decision Support System [mdpi.com]
- 5. scribd.com [scribd.com]
- 6. Urine protein determination - WikiLectures [wikilectures.eu]
- 7. Proteinuria - Clinical Methods - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. atlas-medical.com [atlas-medical.com]
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